

Application Note: Strategic Utilization of 3,4-Dihydroxycyclohexanecarboxylic Acid in Drug Discovery

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Compound of Interest

Compound Name:	3,4-Dihydroxycyclohexanecarboxylic acid
CAS No.:	32746-99-9
Cat. No.:	B13141515

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Abstract

3,4-Dihydroxycyclohexanecarboxylic acid (3,4-DHCCA) represents a critical chiral carbocyclic scaffold in modern drug discovery.^{[1][2]} Structurally derived from the hydrogenation of shikimic or quinic acid, this molecule serves as a metabolically stable "carba-sugar" mimic.^{[1][2]} Unlike its unsaturated precursors (used in Oseltamivir synthesis), the saturated cyclohexane ring offers a defined, rigid chair conformation essential for probing Structure-Activity Relationships (SAR) in glycosidase inhibitors and conformationally restricted peptidomimetics.^{[1][2]} This guide outlines the mechanistic rationale, synthesis, and functionalization protocols for deploying 3,4-DHCCA as a high-value building block.

Part 1: Mechanistic Rationale & Structural Significance^{[1][2]}

The "Carba-Sugar" Paradigm

In medicinal chemistry, the substitution of the endocyclic oxygen of a pyranose ring with a methylene group (

) creates a carba-sugar (or pseudo-sugar).[1][2] 3,4-DHCCA is the oxidized, carbocyclic analog of deoxysugars.[1][3]

- **Metabolic Stability:** The absence of a glycosidic hemiacetal linkage renders the molecule immune to hydrolysis by glycosidases or acidic gastric environments.
- **Transition State Mimicry:** The cyclohexane ring can adopt distorted chair or half-chair conformations that mimic the oxocarbenium ion transition state of glycosidase hydrolysis, making it a potent scaffold for inhibitor design.[1][2]

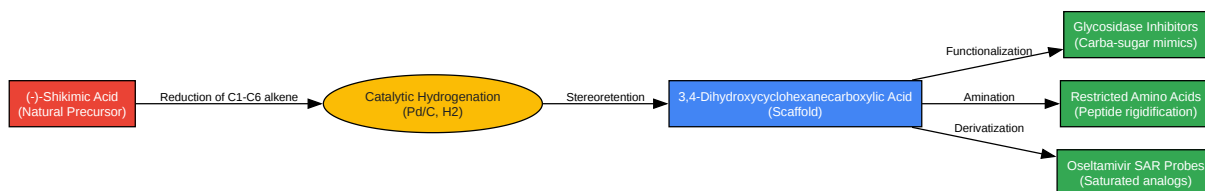
Stereochemical Fidelity

The biological utility of 3,4-DHCCA dictates that specific stereoisomers be used. The (1S,3R,4S) isomer (derived directly from shikimic acid) preserves the absolute configuration of natural metabolites, which is crucial for:

- **Enacyloxin Biosynthesis:** It acts as a chain-release unit in polyketide synthases.[1][2]
- **GABA Analogs:** The constrained ring restricts the rotation of the carboxylic acid and hydroxyl pharmacophores, allowing for selective targeting of GABA receptors or transporter proteins.

Structural Lineage Diagram

The following diagram illustrates the chemical lineage of 3,4-DHCCA from the Shikimate pathway and its divergence into therapeutic applications.



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Figure 1: Chemical lineage and application divergence of **3,4-Dihydroxycyclohexanecarboxylic acid**.

Part 2: Synthesis & Sourcing Protocols

Objective: Obtain high-purity (1S,3R,4S)-**3,4-dihydroxycyclohexanecarboxylic acid** from commercially available (-)-Shikimic acid.

Protocol A: Catalytic Hydrogenation of Methyl Shikimate

Rationale: Direct hydrogenation of the free acid can sometimes lead to difficult workups or side reactions. Hydrogenating the methyl ester is cleaner and allows for easier purification.^[2]

Materials:

- (-)-Shikimic acid (CAS: 138-59-0)^[1]
- Methanol (MeOH), anhydrous^{[1][3]}
- Thionyl Chloride (

)^{[1][2]}
- Palladium on Carbon (10% Pd/C)^{[1][2]}
- Hydrogen gas (

) balloon or hydrogenation apparatus^{[1][2]}

Step-by-Step Methodology:

- Esterification (Methyl Shikimate Formation):
 - Dissolve (-)-Shikimic acid (10.0 g, 57.4 mmol) in anhydrous MeOH (100 mL).
 - Cool to 0°C. Dropwise add
(5.0 mL, 1.2 eq) over 20 mins.
 - Reflux for 2 hours.^[1] Monitor by TLC (EtOAc/Hexane 2:1).^{[1][2]}
 - Concentrate in vacuo to yield Methyl Shikimate as a white solid.^{[1][2]}
- Hydrogenation:
 - Dissolve Methyl Shikimate (crude residue) in MeOH (150 mL).
 - Add 10% Pd/C (1.0 g, 10 wt%). Caution: Pd/C is pyrophoric; keep wet with solvent.^{[1][2]}
 - Purge the flask with Argon, then introduce
atmosphere (balloon pressure is sufficient for this alkene).^[1]
 - Stir vigorously at Room Temperature (RT) for 12–16 hours.
 - Checkpoint: Proton NMR should show the disappearance of the alkene signal at
6.8 ppm.
- Hydrolysis (Optional - if free acid is needed):
 - Filter the reaction mixture through a Celite pad to remove Pd/C.^{[1][2]}
 - Treat the filtrate with 1M LiOH (aq) (2.5 eq) in THF/Water (1:1) at 0°C -> RT for 4 hours.
 - Acidify to pH 2 with 1M HCl.^{[1][2]} Extract with Ethyl Acetate (3x).^{[1][2]}

- Dry over

and concentrate.

Expected Yield: >90% overall. Stereochemistry: The cis-diol relationship is preserved; the hydrogenation occurs from the less hindered face, typically retaining the (1S,3R,4S) configuration.^[1]

Part 3: Functionalization Protocols (Building Block Preparation)

Objective: Protect the hydroxyl groups to allow selective reaction of the carboxylic acid (e.g., for amide coupling to a drug pharmacophore).

Protocol B: Acetonide Protection (Ketalization)

Rationale: The 3,4-cis-diol is ideal for protection as an acetonide (isopropylidene acetal), locking the conformation and protecting the hydroxyls from acylation/alkylation conditions.^{[1][2]}

Reagents:

- **3,4-Dihydroxycyclohexanecarboxylic acid** methyl ester (from Protocol A)^{[1][2]}
- 2,2-Dimethoxypropane (DMP)^{[1][3]}
- p-Toluenesulfonic acid (pTSA) - catalytic^[1]
- Acetone (solvent)^{[1][2]}

Methodology:

- Reaction Setup:
 - Dissolve the methyl ester (5.0 g) in dry Acetone (50 mL).^{[1][2]}
 - Add 2,2-Dimethoxypropane (10 mL, excess).
 - Add pTSA (50 mg).^{[1][2]}

- Execution:
 - Stir at RT for 4–6 hours.
 - Mechanism:[1][2][4] Trans-ketalization exchanges the methoxy groups of DMP for the cis-diol oxygen atoms.[1][2]
- Workup:
 - Neutralize with Triethylamine (, 0.5 mL).[1][2]
 - Concentrate in vacuo.[1][2]
 - Purify via Flash Column Chromatography (SiO₂, Hexane/EtOAc gradient).[1][2][3]
- Result: Methyl 3,4-O-isopropylidene-cyclohexanecarboxylate. This "protected core" is now ready for:
 - Reduction: To the aldehyde (for reductive amination).[1][2]
 - Hydrolysis: To the free acid (for peptide coupling).[1][2]

Part 4: Application Data & Analytical Characterization[1][2]

Comparative Data: Saturated vs. Unsaturated Scaffolds

When designing inhibitors, the choice between the saturated (cyclohexane) and unsaturated (cyclohexene) scaffold alters the ring pucker and binding affinity.[1]

Feature	Shikimic Acid (Unsaturated)	3,4-DHCCA (Saturated)	Drug Discovery Application
Ring Geometry	Half-Chair (Planar region)	Chair (Rigid)	Shikimate mimics transition states; DHCCA mimics ground states. [1] [2]
C1-C6 Bond	Double Bond ()	Single Bond ()	DHCCA allows for stereospecific substitution at C1/C6. [1] [2]
Metabolic Fate	Reactive to hydratases	Inert	DHCCA is preferred for orally bioavailable non-prodrugs. [1] [2]
Key Drug	Oseltamivir (Tamiflu)	Enacyloxin (Antibiotic)	DHCCA is a "Probe" molecule for Oseltamivir resistance. [1] [2]

Analytical Validation (NMR)

For the (1S,3R,4S)-3,4-dihydroxycyclohexanecarboxylic acid:

- 1H NMR (D2O, 400 MHz): Look for the methine proton adjacent to the carboxylate (2.4 ppm, tt) and the two carbinol protons (3.5-4.0 ppm).[\[1\]](#)[\[2\]](#) The absence of alkene protons (6.5 ppm) confirms hydrogenation.[\[1\]](#)
- 13C NMR: Carbonyl (180 ppm), Carbinol carbons (70-75 ppm), Cyclohexane ring carbons (25-35 ppm).[\[1\]](#)[\[2\]](#)

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